

Neopentyl formate safety data sheet (SDS) information

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Compound of Interest

Compound Name:	Neopentyl formate
CAS No.:	23361-67-3
Cat. No.:	B14709596

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An In-depth Technical Guide to the Safety of **Neopentyl Formate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Neopentyl formate (C₆H₁₂O₂), also known as 2,2-dimethylpropyl formate, is an ester formed from the condensation of formic acid and neopentyl alcohol.[1] Its unique molecular structure, featuring a sterically bulky neopentyl group, imparts enhanced stability compared to linear-chain formate esters.[1] While it sees use in chemical synthesis, a comprehensive understanding of its safety profile is paramount for professionals in research and drug development who may handle this compound. This guide synthesizes available Safety Data Sheet (SDS) information, physicochemical properties, and handling procedures to provide a detailed overview for its safe use in a laboratory setting.

Substance Identification and Physicochemical Properties

Accurate identification and knowledge of physical and chemical properties are the foundation of safe chemical handling. **Neopentyl formate** is a colorless liquid, sparingly soluble in water but miscible with organic solvents like ethanol and ether.[1][2]

Property	Value	Source(s)
IUPAC Name	2,2-dimethylpropyl formate	[1][3]
Synonyms	Neopentyl methanoate, NSC-932	[1][3]
CAS Number	23361-67-3	[1][3]
Molecular Formula	C ₆ H ₁₂ O ₂	[1][3][4]
Molecular Weight	116.16 g/mol	[1][3][4]
Appearance	Clear, colorless liquid	[2][5]
Boiling Point	116 - 118 °C (for 3-Pentyl formate, an isomer)	[6]
Flash Point	32 °C / 89.6 °F (for 3-Pentyl formate, an isomer)	[6]
Solubility	Sparingly soluble in water; miscible with organic solvents	[1]
InChIKey	DGMIPKNXUDSQGI-UHFFFAOYSA-N	[1][3]
Canonical SMILES	CC(C)(C)COC=O	[1][3]

Toxicological Data and Hazard Identification

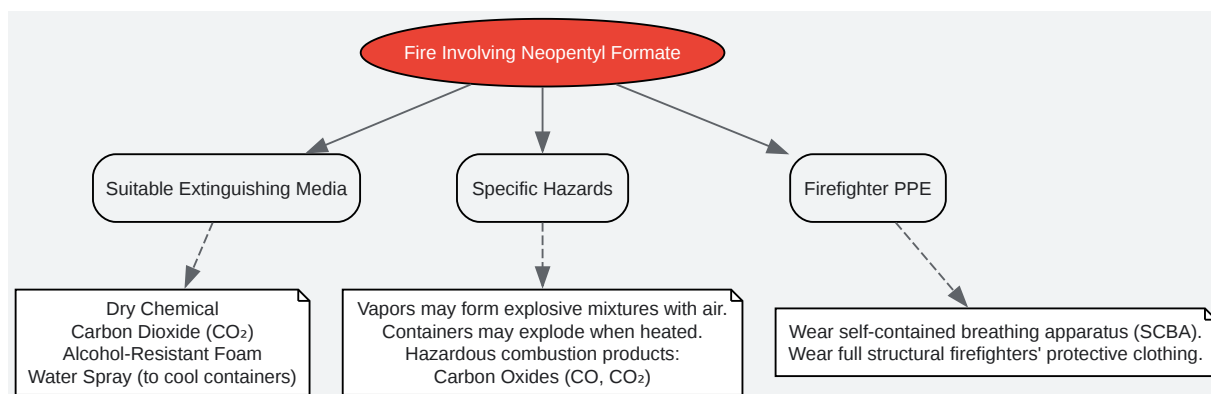
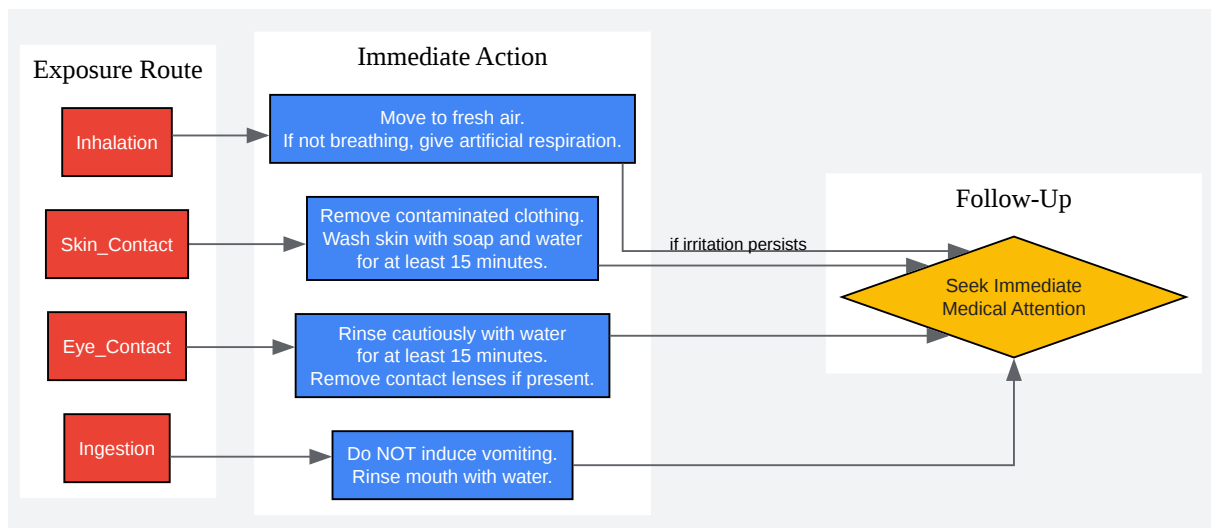
Specific toxicological data for **neopentyl formate** is not widely available in the reviewed literature. For its components and analogues, formic acid is known to be corrosive, and other formate esters can be irritants.[2] Due to the lack of specific data, the compound should be handled with care, assuming it may present hazards similar to other volatile organic esters, including potential irritation to the eyes, skin, and respiratory system.

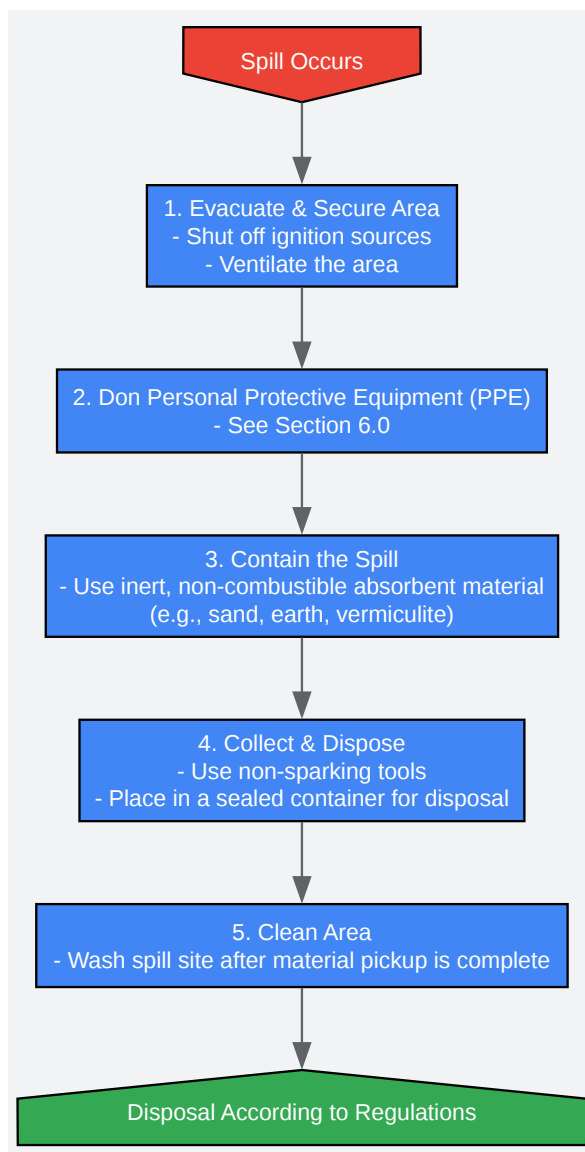
Toxicological Endpoint	Value
Acute Oral Toxicity (LD50)	No data available
Acute Dermal Toxicity (LD50)	No data available
Acute Inhalation Toxicity (LC50)	No data available
Skin Corrosion/Irritation	No data available
Eye Damage/Irritation	No data available
Carcinogenicity	No data available
Mutagenicity	No data available
Reproductive Toxicity	No data available

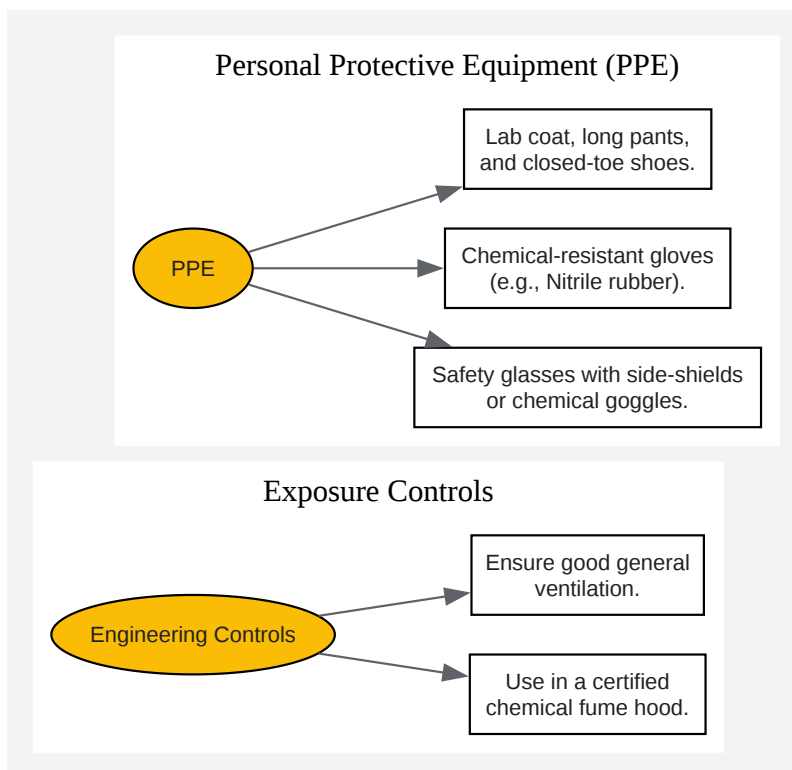
Note on Experimental Protocols: The Safety Data Sheets and chemical databases reviewed for this document summarize safety endpoints but do not provide detailed experimental protocols (e.g., OECD, GLP). Researchers requiring such methodologies should consult primary toxicological literature; however, specific studies for **neopentyl formate** were not readily identifiable in the initial search.

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical. The following procedures are based on general best practices for handling chemical esters.







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